

Addressing batch-to-batch variability of FPR Agonist 43

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Compound of Interest

Compound Name: FPR Agonist 43

Cat. No.: B1682946

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Technical Support Center: FPR Agonist 43

This technical support center provides comprehensive guidance for researchers, scientists, and drug development professionals working with **FPR Agonist 43**. Below you will find frequently asked questions and troubleshooting guides to address potential issues, particularly concerning batch-to-batch variability, to ensure the reproducibility and accuracy of your experimental results.

Frequently Asked Questions (FAQs)

Q1: What is **FPR Agonist 43**?

A1: **FPR Agonist 43**, also known as Compound 43, is a synthetic small molecule that acts as a dual agonist for the Formyl Peptide Receptor 1 (FPR1) and Formyl Peptide Receptor 2 (FPR2)/ALX.^{[1][2]} These receptors are G protein-coupled receptors (GPCRs) involved in inflammatory and immune responses.^{[3][4]}

Q2: What are the primary applications of **FPR Agonist 43** in research?

A2: **FPR Agonist 43** is primarily used to study inflammatory responses and immune system modulation.^[5] It is often employed in experiments to investigate neutrophil chemotaxis, calcium mobilization, and cAMP production to understand the roles of FPR1 and FPR2 in various physiological and pathological processes.^{[6][7][8]}

Q3: Why am I observing variability in my results between different batches of **FPR Agonist 43**?

A3: Batch-to-batch variability in synthetic small molecules like **FPR Agonist 43** can arise from several factors, including minor differences in purity, the presence of structurally related impurities, variations in physical properties (e.g., crystallinity, particle size) affecting solubility, and degradation due to improper storage or handling.^{[9][10][11]} Even small variations can impact the compound's effective concentration and biological activity in sensitive assays.

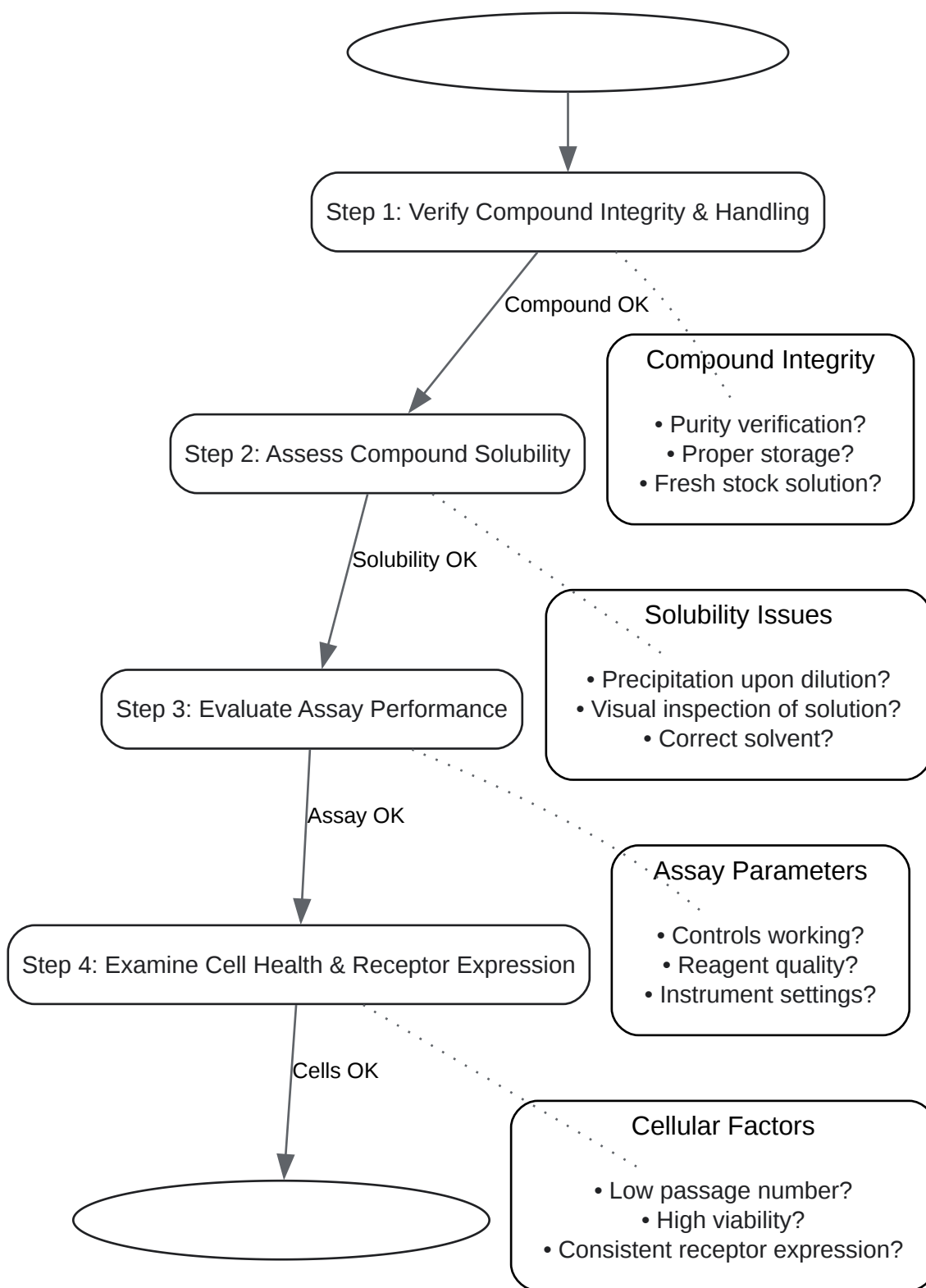
Q4: How should I store and handle **FPR Agonist 43** to minimize variability?

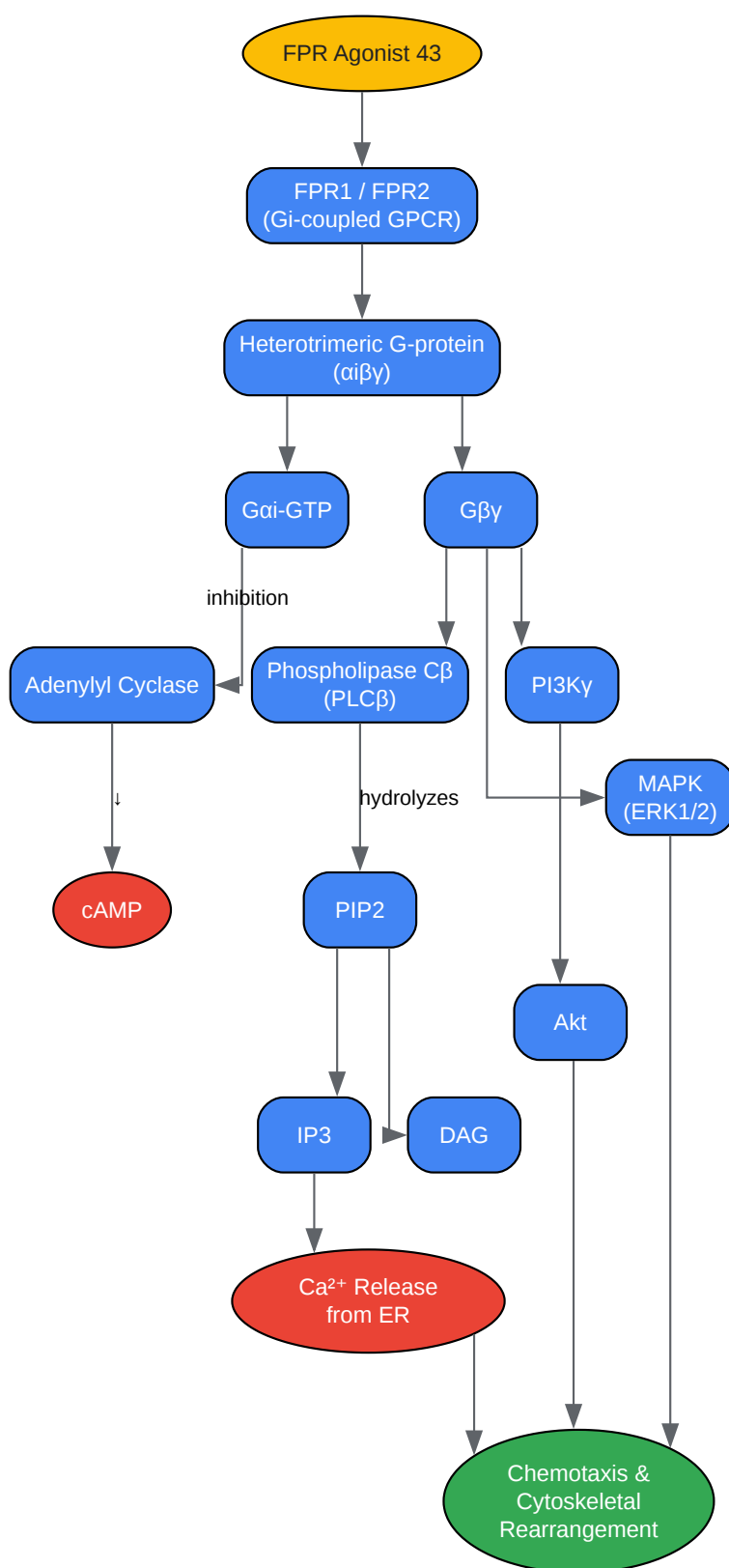
A4: To ensure stability and minimize degradation, lyophilized **FPR Agonist 43** should be stored at -20°C, protected from light and moisture.^{[2][12]} Before use, allow the vial to equilibrate to room temperature before opening to prevent condensation.^[12] For stock solutions, it is recommended to aliquot into single-use volumes to avoid repeated freeze-thaw cycles.^[2] Stock solutions in DMSO are typically stable for a limited time when stored at -20°C or -80°C.^[13]

Troubleshooting Guide: Inconsistent Experimental Results

This guide is designed to help you systematically troubleshoot and resolve common issues encountered during experiments with **FPR Agonist 43**.

Logical Troubleshooting Workflow





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